

# Essential Safety and Handling of Tasimelteon for Laboratory Professionals

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## Compound of Interest

Compound Name: *Tasimelteon*

Cat. No.: *B1681936*

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**IMMEDIATE ACTION REQUIRED: REVIEW ALL SAFETY PROTOCOLS BEFORE HANDLING TASIMELTEON.**

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Tasimelteon**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Tasimelteon** is classified with specific health hazards that necessitate stringent safety measures. It is harmful if swallowed, in contact with skin, or inhaled, and is suspected of damaging fertility or the unborn child.[1] It may also cause drowsiness or dizziness.[1]

Minimum Required PPE:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves	To prevent skin contact, as the substance is harmful upon dermal absorption. <a href="#">[1]</a>
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or airborne particles.
Body Protection	Fully buttoned laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for handling large quantities or when generating dust or aerosols.	To prevent inhalation, as the substance is harmful if inhaled. <a href="#">[1]</a>

## Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risk and maintain the integrity of the compound.

### Handling:

- Avoid all direct contact with the skin, eyes, and clothing.
- Do not inhale dust or aerosols. Handle in a chemical fume hood or other ventilated enclosure.
- Wash hands thoroughly after handling.

### Storage:

- Store capsules at room temperature (25°C or 77°F), with excursions permitted to 15° to 30°C (59° to 86°F).[\[2\]](#)
- Protect from light and moisture.

- Keep the container tightly closed.
- The oral suspension form should be refrigerated.

## Spill and Exposure Procedures

### In Case of a Spill:

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in the table above.
- Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

### Exposure Response:

- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Inhalation: Move the individual to fresh air.
- Ingestion: Do not induce vomiting.
- Seek immediate medical attention for any exposure.

## Disposal Plan

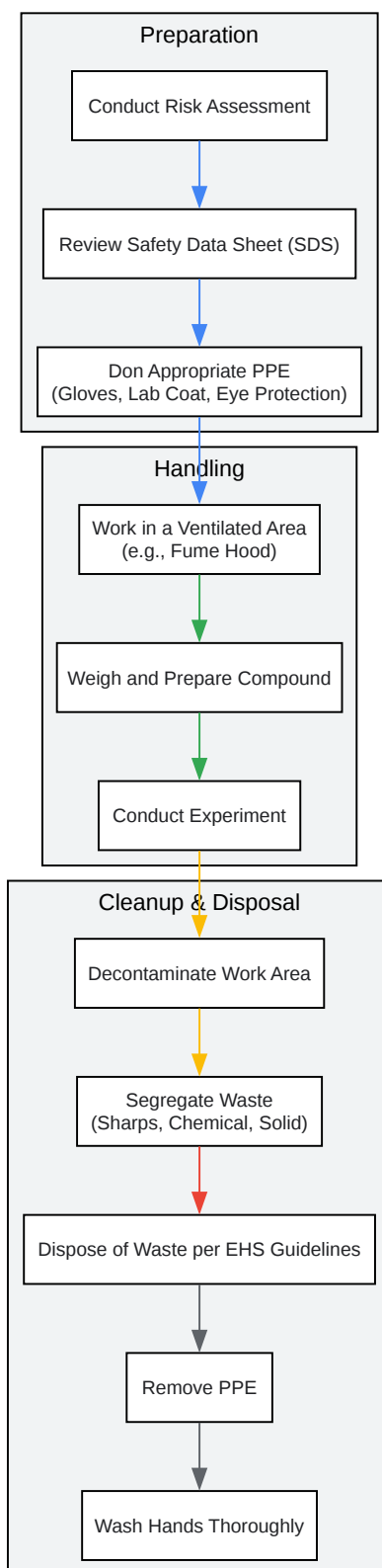
**Tasimelteon** waste must be managed as hazardous material.

- Do not dispose of with household or laboratory garbage.
- Do not allow the product to reach the sewage system.

- All waste material, including contaminated PPE and spill cleanup materials, must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. For unused medication in a clinical setting, medication take-back programs are a recommended disposal method.

## Workflow for Safe Handling of Tasimelteon

The following diagram illustrates the procedural workflow for safely handling **Tasimelteon** in a laboratory setting.



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Caption: Procedural workflow for handling **Tasimelteon**.

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## References

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